

# An In-depth Technical Guide to the Physical Properties of Ethyl 5-hydroxydecanoate

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## Compound of Interest

Compound Name: Ethyl 5-hydroxydecanoate

Cat. No.: B1671634

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Ethyl 5-hydroxydecanoate**, a significant flavor and fragrance agent. The information is curated for researchers, scientists, and professionals in drug development who require precise data for formulation, synthesis, and analytical endeavors. This document summarizes key quantitative data in a structured format, outlines detailed experimental protocols for property determination, and includes a visualization of a common synthetic pathway.

## Core Physical and Chemical Properties

**Ethyl 5-hydroxydecanoate** is a colorless, clear liquid known for its characteristic sweet, fatty, and peach-like aroma.<sup>[1][2][3]</sup> It is identified by the CAS number 75587-06-3 and FEMA number 4444.<sup>[1][3][4]</sup>

## Table 1: Quantitative Physical Properties of Ethyl 5-hydroxydecanoate

Property	Value	Conditions	Source
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>3</sub>	[1][2][3][4][5]	
Molecular Weight	216.32 g/mol	[1][2][3][4]	
Boiling Point	280 - 299 °C	@ 760 mmHg	[6]
276 °C	(Estimated)	[4]	
Specific Gravity	0.945 - 0.956	@ 20 °C	[1][6][7]
Refractive Index	1.442 - 1.452	@ 20 °C	[1][6][7]
Flash Point	80.10 °C	(TCC, Estimated)	[6]
123.82 °C	(Estimated)	[4]	
Vapor Pressure	0.0001 hPa	@ 20 °C (Estimated)	[4]
0.0003 hPa	@ 25 °C (Estimated)	[4]	
logP (o/w)	2.8	[1][4]	
Solubility	Very slightly soluble in water; Soluble in ethanol	[1][4][6]	

## Experimental Protocols

While specific experimental records from bodies like the Joint FAO/WHO Expert Committee on Food Additives (JECFA) for **Ethyl 5-hydroxydecanoate** are not publicly detailed, the following are generalized, standard laboratory protocols for determining the key physical properties listed above.

### Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-reflux method is suitable.

- Apparatus: Small test tube, magnetic stirrer, hot plate with stirring capability, thermometer, clamp, and a Pasteur pipette.

- Procedure:
  - Approximately 0.5 mL of **Ethyl 5-hydroxydecanoate** is placed into a small test tube with a small magnetic stir bar.
  - The test tube is secured in a heating block on a hot plate stirrer.
  - A thermometer is clamped such that its bulb is positioned about 1 cm above the liquid's surface to measure the vapor temperature.
  - The sample is heated gently while stirring.
  - The boiling point is recorded when the liquid is observed to be gently boiling and a ring of condensing vapor (refluxing) is stable on the walls of the test tube at the level of the thermometer bulb. The temperature reading should be stable at this point.

## Determination of Specific Gravity/Density (Pycnometer Method)

Specific gravity is the ratio of the density of a substance to the density of a reference substance; for liquids, this is typically water.

- Apparatus: Pycnometer (a glass flask with a specific volume), analytical balance.
- Procedure:
  - The mass of a clean, dry pycnometer is accurately measured ( $m_1$ ).
  - The pycnometer is filled with distilled water and its mass is measured ( $m_2$ ). The temperature of the water is recorded.
  - The pycnometer is emptied, dried, and then filled with **Ethyl 5-hydroxydecanoate**, and its mass is measured again ( $m_3$ ).
  - The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_3 - m_1) / V$ , where the volume  $V$  is determined from the mass of the water ( $m_2 - m_1$ ) and the known density of water at the

recorded temperature. The specific gravity is the ratio of the density of the sample to the density of water.

## Measurement of Refractive Index (Abbe Refractometer)

The refractive index measures how light propagates through a substance and is a characteristic property.

- Apparatus: Abbe refractometer, light source (e.g., sodium lamp), temperature-controlled water bath, dropper.
- Procedure:
  - The refractometer is calibrated using a standard sample with a known refractive index, often distilled water. The prism surfaces are cleaned and dried.
  - A few drops of **Ethyl 5-hydroxydecanoate** are placed on the surface of the prism.
  - The prisms are closed and the instrument is adjusted to bring the boundary line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
  - The refractive index is read from the instrument's scale. The temperature is maintained at 20 °C using the water bath connected to the refractometer.

## Assessment of Solubility

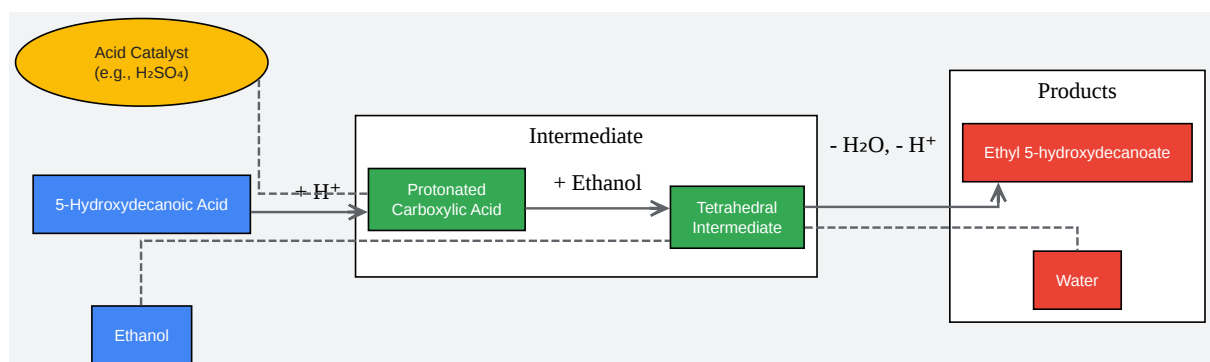
Solubility is determined by observing the extent to which a solute dissolves in a solvent to form a homogeneous solution.

- Apparatus: Small test tubes, vortex mixer, graduated pipettes.
- Procedure for Water Solubility:
  - A specific volume of distilled water (e.g., 1 mL) is placed in a test tube.
  - A small, measured amount of **Ethyl 5-hydroxydecanoate** (e.g., 10 µL) is added.
  - The tube is sealed and agitated vigorously using a vortex mixer for a set period.

- The mixture is allowed to stand and is visually inspected for homogeneity or the presence of undissolved droplets. The substance is classified as very slightly soluble if only a small amount dissolves.
- Procedure for Ethanol Solubility:
  - The same procedure is repeated using ethanol as the solvent. The complete miscibility indicates solubility.

## Synthetic Pathway Visualization

**Ethyl 5-hydroxydecanoate** can be synthesized via Fischer esterification. This acid-catalyzed reaction involves the conversion of a carboxylic acid and an alcohol to an ester. In this case, 5-hydroxydecanoic acid reacts with ethanol in the presence of an acid catalyst.



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Caption: Fischer esterification pathway for the synthesis of **Ethyl 5-hydroxydecanoate**.

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